

Benchmarking 1650-M15: A Comparative Guide to mTOR Inhibitors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1650-M15

Cat. No.: B2792469

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This guide provides a comprehensive performance comparison of the novel inhibitor **1650-M15** against other well-characterized inhibitors of the mammalian target of rapamycin (mTOR). The data presented herein is intended to provide an objective assessment of **1650-M15**'s potency and selectivity, supported by established experimental protocols.

The mammalian target of rapamycin (mTOR) is a crucial serine/threonine kinase that acts as a central regulator of cell growth, proliferation, metabolism, and survival.^{[1][2]} It integrates signals from various upstream pathways, including growth factors and nutrient availability.^{[2][3]} Dysregulation of the mTOR signaling pathway is implicated in a variety of diseases, including cancer, making it a prime target for therapeutic intervention.^[4]

Performance Comparison of mTOR Inhibitors

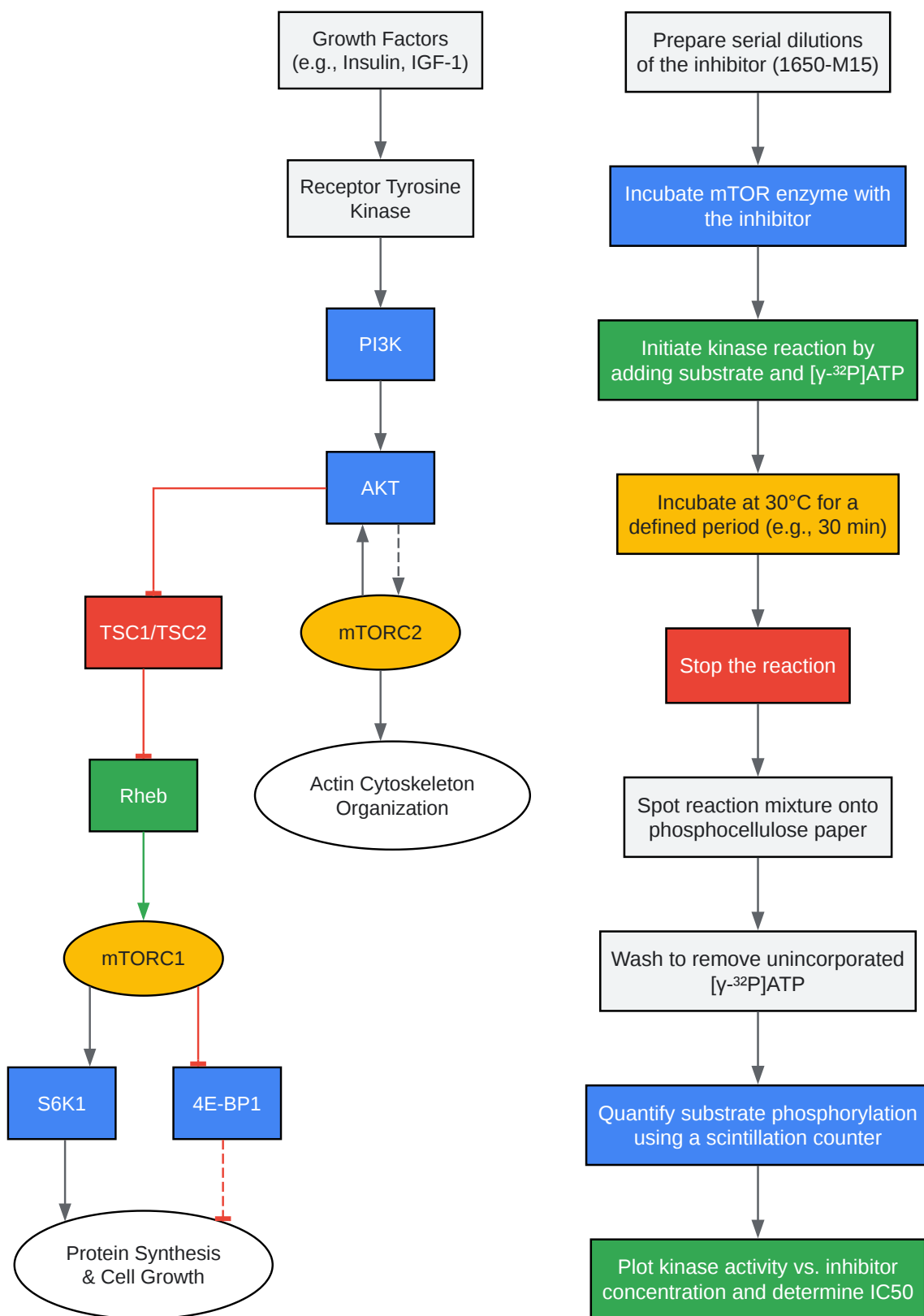
To evaluate the efficacy of **1650-M15**, its inhibitory activity was benchmarked against a panel of known mTOR inhibitors. This panel includes first-generation allosteric inhibitors (Rapalogs) and second-generation ATP-competitive inhibitors. The half-maximal inhibitory concentration (IC₅₀) is a key metric for assessing the potency of an inhibitor.

Inhibitor	Type	Target(s)	IC50 (nM)
1650-M15 (Hypothetical Data)	ATP-competitive	mTOR	5
Sirolimus (Rapamycin)	Allosteric (Rapalog)	mTORC1	~1
Everolimus	Allosteric (Rapalog)	mTORC1	~2
Temsirolimus	Allosteric (Rapalog)	mTORC1	~1
BEZ235 (Dactolisib)	ATP-competitive	PI3K/mTOR	PI3K α : 4, mTOR: 20.7

Note: IC50 values can vary depending on the specific assay conditions and cell lines used.

Signaling Pathway Overview

The mTOR kinase is a core component of two distinct protein complexes, mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), which regulate different downstream cellular processes. Understanding this pathway is critical for interpreting the effects of mTOR inhibitors.



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References

- 1. mTOR signaling at a glance - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mTOR - Wikipedia [en.wikipedia.org]
- 3. assaygenie.com [assaygenie.com]
- 4. news-medical.net [news-medical.net]
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Phone: (601) 213-4426

Email: info@benchchem.com